

Application Note: Large-Scale Synthesis of Boc-N-Me-Phe-DCHA

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Compound of Interest

Compound Name: *Boc-N-Me-Phe DCHA*

CAS No.: 40163-88-0

Cat. No.: B2460540

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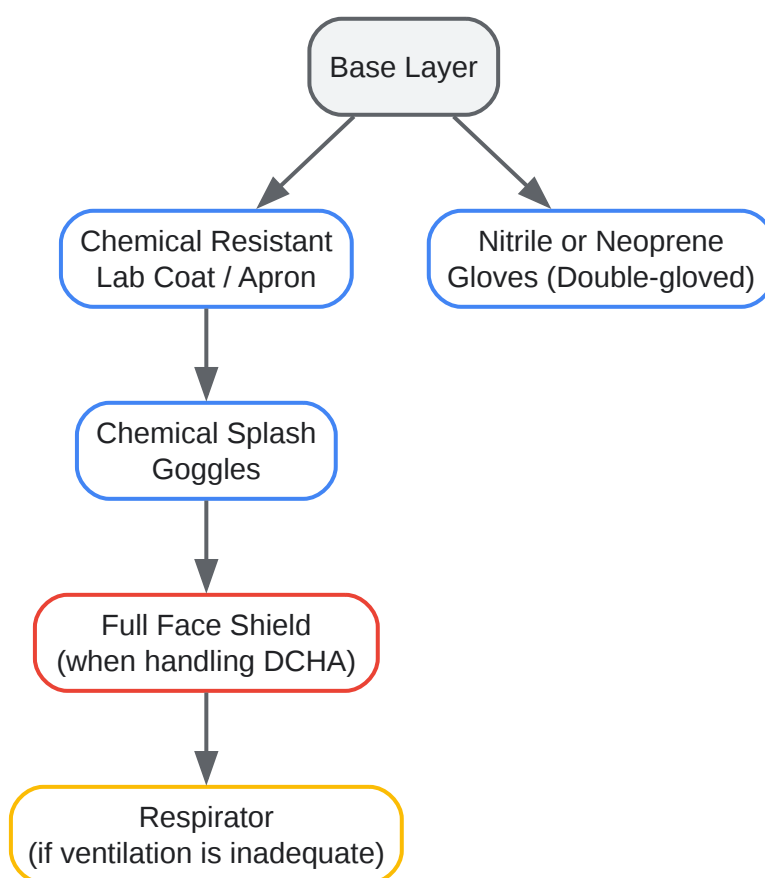
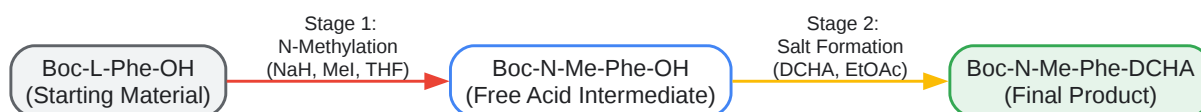
Executive Summary

N-methylated amino acids are critical building blocks in modern peptide synthesis, prized for their ability to enhance the metabolic stability, cell permeability, and conformational rigidity of therapeutic peptides.[1][2] N α -(tert-Butoxycarbonyl)-N α -methyl-L-phenylalanine (Boc-N-Me-Phe-OH) is a key derivative used in the synthesis of numerous bioactive peptides and pharmaceutical intermediates.[3][4] However, the free acid can be challenging to handle and store on a large scale due to its often amorphous or oily nature. Conversion to its dicyclohexylammonium (DCHA) salt, Boc-N-Me-Phe-DCHA, yields a stable, crystalline solid that is easy to purify, handle, and store, making it the preferred form for industrial applications.[5][6]

This document provides a detailed guide for the large-scale synthesis of Boc-N-Me-Phe-DCHA. It outlines a robust, two-stage process beginning with the N-methylation of Boc-L-phenylalanine (Boc-Phe-OH), followed by the formation and purification of the DCHA salt. The protocols herein are designed with scalability, safety, and reproducibility in mind, addressing the specific challenges encountered when transitioning from laboratory to production scale.

Overall Synthesis Workflow

The manufacturing process is logically divided into two primary stages. The first is the core chemical transformation: the methylation of the nitrogen atom of the starting material. The second stage is the purification and stabilization of the final product via salt formation.



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